

Application Notes and Protocols for Lactose Monohydrate in Cell Culture Media

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Compound of Interest

Compound Name: *Lactose-monohydrat*

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Introduction

Lactose monohydrate, a disaccharide composed of glucose and galactose, presents a viable alternative carbon source to glucose in mammalian cell culture media. Its utilization can offer distinct advantages, particularly in the context of biopharmaceutical production using cell lines such as Chinese Hamster Ovary (CHO) and Human Embryonic Kidney (HEK293) cells. These notes provide a comprehensive overview of the applications of lactose monohydrate, including its impact on cell growth, metabolism, and recombinant protein quality, along with detailed protocols for its implementation in cell culture processes.

The primary rationale for exploring lactose as a substitute for glucose lies in its potential to mitigate the accumulation of lactate, a metabolic byproduct that can inhibit cell growth and negatively impact protein production. By controlling the release of glucose and galactose, lactose metabolism can lead to a more efficient cellular metabolic state.

Key Applications and Benefits

Lactose monohydrate serves several key functions when included in cell culture media:

- **Alternative Carbon Source:** It can be used as a primary or supplementary carbohydrate energy source to support cell growth and proliferation.
- **Reduced Lactate Production:** The slower metabolism of lactose compared to glucose can lead to reduced accumulation of lactate, thereby maintaining a more stable culture pH and reducing potential cytotoxic effects.
- **Osmolality Contribution:** Lactose monohydrate contributes to the overall osmolality of the culture medium, which is crucial for maintaining cellular integrity.
- **Potential for Improved Protein Quality:** The galactose component of lactose can influence the glycosylation patterns of recombinant proteins, potentially enhancing their efficacy and stability.

Data Presentation: Quantitative Comparison of Carbon Sources

The following tables summarize quantitative data from studies comparing lactose and other carbon sources in CHO cell cultures.

Table 1: Comparison of Disaccharides on CHO-K1 Cell Culture Performance (Batch Culture)^[1]

Carbon Source (150 mM)	Peak Viable Cell Density (x10 ⁶ cells/mL)	Viability on Day 9 (%)	Glucose Consumption on Day 9 (%)	Lactate Concentration on Day 5 (g/L)	Specific Productivity (qp) of IgA1 (pg/cell/day)
Lactose	~2.5	~80	~100	~2.0	~8.5
Sucrose	~2.8	~85	~100	~2.2	~7.0
Maltose	~3.0	~90	~80	~2.5	10.22
Trehalose	~2.7	~88	~100	~2.1	10.02
Control (Glucose)	~3.5	~75	~100	~2.8	~2.0

This data is adapted from a study on IgA1-producing CHO-K1 cells and may not be directly representative of all CHO cell lines or for mAb production.

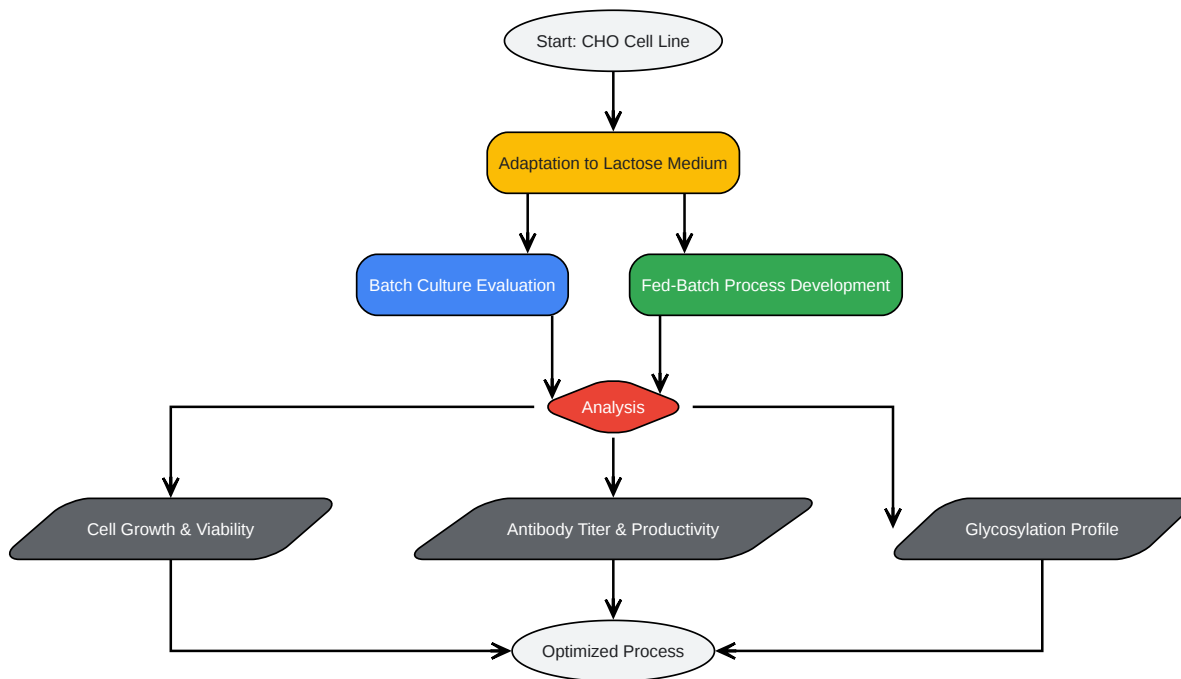
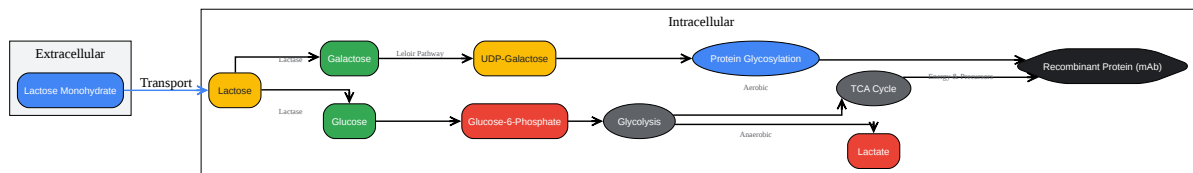
Table 2: Effect of Galactose (from Lactose Metabolism) on Recombinant Protein Glycosylation in CHO Cells[2][3]

Culture Condition	Change in Galactosylation	Change in Sialylation
Substitution of 40% Glucose with Galactose	-	+37%
Addition of 20 mM Galactose	+20.3% (sialylated glycans)	+44% (total sialic acid)

This data highlights the potential impact of the galactose component of lactose on critical quality attributes of recombinant proteins.

Signaling Pathways and Metabolic Workflow

The metabolism of lactose and its subsequent influence on cellular processes can be visualized through the following diagrams.



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References

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- 2. Galactose Feeding in CHO Cell Culture Process : the Impacts on the Cell Growth, Metabolism and Glycosylation of Fc Fusion Protein [biotech.aaijournal.com]
- 3. spiral.imperial.ac.uk [spiral.imperial.ac.uk]
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